

# Lithium bromide fundamental chemical properties

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## Compound of Interest

Compound Name: *Lithium bromide*

Cat. No.: *B125157*

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An in-depth technical guide on the core fundamental chemical properties of **lithium bromide**.

## Introduction

**Lithium bromide** (LiBr) is an inorganic salt composed of lithium cations ( $\text{Li}^+$ ) and bromide anions ( $\text{Br}^-$ ).<sup>[1][2][3]</sup> It is a chemical compound of significant interest due to its exceptionally high hygroscopicity and solubility in water, making it highly effective as a desiccant in industrial air conditioning and absorption refrigeration systems.<sup>[1][2][4][5]</sup> This guide provides a comprehensive overview of the fundamental chemical and physical properties of **lithium bromide**, detailed experimental protocols for its characterization, and relevant safety information for researchers, scientists, and drug development professionals.

## Physical and Chemical Properties

**Lithium bromide** is a white, crystalline, hygroscopic solid that forms a cubic crystal structure similar to sodium chloride (rock salt).<sup>[1][2][6][7][8]</sup> It is odorless and stable under normal conditions.<sup>[1][9]</sup> Its high affinity for water is one of its most notable characteristics, leading to its primary application as a desiccant.<sup>[1][2][4][5]</sup> It is highly soluble not only in water but also in polar organic solvents such as methanol, ethanol, and ether.<sup>[1][2][7][8][9]</sup>

Table 1: Physicochemical Properties of **Lithium Bromide**

Property	Value	Citations
Chemical Formula	LiBr	[1][7][9]
Molar Mass	86.845 g/mol	[1][7][9]
Appearance	White, crystalline, hygroscopic solid	[4][5][6][7]
Density	3.464 g/cm <sup>3</sup>	[1][6][7]
Melting Point	552 °C (1,026 °F)	[1][4][7]
Boiling Point	1,265 °C (2,309 °F)	[1][7][9]
Crystal Structure	Cubic (Rock Salt, Fm-3m)	[2][6][10]
Refractive Index (n <sub>20/D</sub> )	1.784	[4][8]

Table 2: Solubility of **Lithium Bromide** in Water

Temperature	Solubility (g / 100 mL)	Citations
0 °C	143	[1]
20 °C	166.7	[1][4]
100 °C	266	[6]

Table 3: Thermodynamic Properties of **Lithium Bromide**

Property	Value	Citations
Standard Enthalpy of Formation ( $\Delta H^\circ_f$ )	-351.2 kJ/mol	[6]
Standard Gibbs Free Energy of Formation ( $\Delta G^\circ_f$ )	-342.0 kJ/mol	[6]

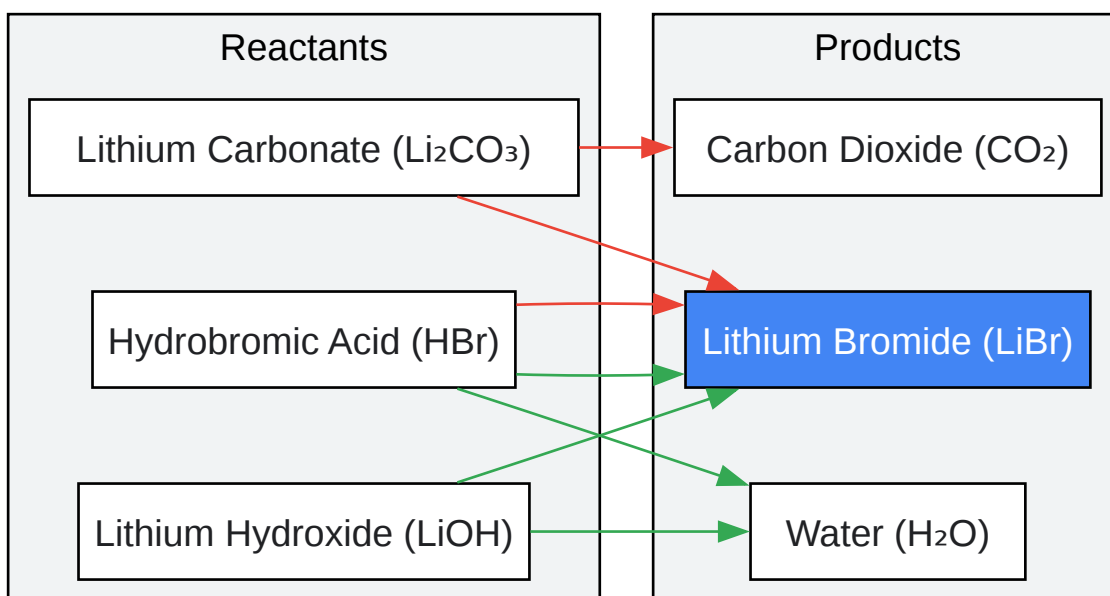
## Synthesis and Key Reactions

## Synthesis

**Lithium bromide** is typically prepared in the laboratory via the neutralization reaction between a lithium base and hydrobromic acid.

- Reaction with Lithium Hydroxide: Lithium hydroxide reacts with hydrobromic acid to produce **lithium bromide** and water.<sup>[1][9][11]</sup>
  - $\text{LiOH} + \text{HBr} \rightarrow \text{LiBr} + \text{H}_2\text{O}$ <sup>[1][2]</sup>
- Reaction with Lithium Carbonate: An aqueous solution of lithium carbonate can be treated with hydrobromic acid. This reaction yields **lithium bromide**, water, and carbon dioxide gas.<sup>[1][7]</sup>
  - $\text{Li}_2\text{CO}_3 + 2\text{HBr} \rightarrow 2\text{LiBr} + \text{H}_2\text{O} + \text{CO}_2$ <sup>[1]</sup>

The resulting salt solution is then evaporated to yield crystalline **lithium bromide**.<sup>[2]</sup>



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Caption: Common laboratory synthesis routes for **Lithium Bromide**.

## Key Chemical Reactions

- Halogen Displacement: **Lithium bromide** reacts with chlorine gas in a single displacement reaction to form lithium chloride and bromine.[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[9\]](#)
  - $2\text{LiBr} + \text{Cl}_2 \rightarrow 2\text{LiCl} + \text{Br}_2$
- Precipitation Reaction: When an aqueous solution of **lithium bromide** is mixed with silver nitrate, a precipitate of silver bromide is formed.[\[7\]](#)[\[9\]](#)
  - $\text{LiBr(aq)} + \text{AgNO}_3\text{(aq)} \rightarrow \text{AgBr(s)} + \text{LiNO}_3\text{(aq)}$
- Organic Synthesis: LiBr serves as a versatile reagent in organic chemistry. It is used as a catalyst in reactions such as the Biginelli reaction for synthesizing dihydropyrimidinones and in the regioselective ring-opening of epoxides to form halohydrins.[\[12\]](#)

## Experimental Protocols

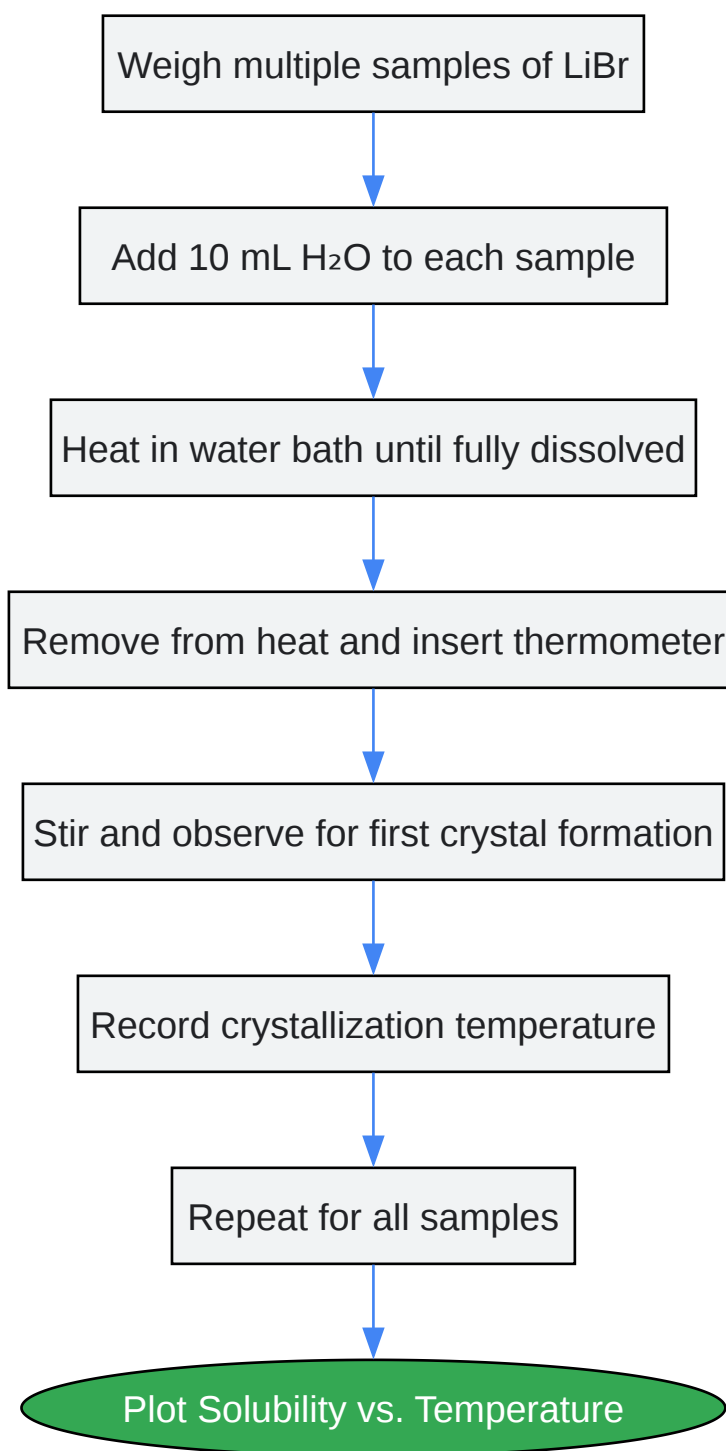
### Protocol for Determination of Aqueous Solubility

Objective: To determine the solubility of **lithium bromide** in water at a specific temperature by constructing a solubility curve.

Methodology: This protocol involves preparing solutions of known concentrations and determining the temperature at which crystallization (saturation) begins upon cooling.[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Preparation: Accurately weigh four different masses of anhydrous **lithium bromide** (e.g., 14 g, 16 g, 18 g, 20 g) and place each into a separate, labeled test tube.
- Solvent Addition: Using a 10 mL graduated cylinder, add exactly 10.0 mL of deionized water to each test tube.
- Dissolution: Prepare a hot water bath using a 600 mL beaker on a hot plate. Place the test tubes in the bath and heat, stirring each solution gently with a glass rod until all the LiBr has completely dissolved.
- Crystallization Point Determination: Remove one test tube from the hot water bath. Place a thermometer into the solution.

- Observation: Continuously stir the solution with the thermometer and observe carefully for the first appearance of solid crystals. Record the temperature at which crystallization begins. This is the saturation temperature.
- Replication: Repeat steps 4-5 for each of the remaining test tubes.
- Data Analysis: Convert the mass of LiBr in 10 mL of water to grams per 100 mL. Plot the solubility ( g/100 mL) on the y-axis against the saturation temperature (°C) on the x-axis to generate a solubility curve.



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Caption: Experimental workflow for determining the solubility curve of LiBr.

## Protocol for Infrared (IR) Spectroscopy Analysis

Objective: To characterize anhydrous **lithium bromide** using Fourier-Transform Infrared (FTIR) spectroscopy. Note: The fundamental Li-Br vibrational mode appears in the far-infrared (FIR) region, which may require specialized optics.

Methodology: The KBr pellet method is standard for analyzing solid samples.

- **Sample Preparation:** Due to its extreme hygroscopicity, anhydrous **lithium bromide** must be handled in a dry environment (e.g., a glove box). Finely grind a small amount (~1-2 mg) of LiBr with approximately 200 mg of dry, spectroscopic-grade potassium bromide (KBr) using an agate mortar and pestle.
- **Pellet Formation:** Transfer the homogenous powder mixture to a pellet press die. Apply pressure (typically 7-10 tons) for several minutes to form a thin, transparent or translucent pellet.
- **Spectrometer Setup:** Place the KBr pellet into the sample holder of an FTIR spectrometer.
- **Data Acquisition:** Purge the spectrometer's sample compartment with dry air or nitrogen to minimize interference from atmospheric water vapor. Collect a background spectrum of the empty sample holder.
- **Sample Spectrum:** Place the sample pellet in the beam path and record the infrared spectrum. The typical range is 4000-400  $\text{cm}^{-1}$ , but for LiBr, the key lattice vibrations are in the far-infrared region ( $< 400 \text{ cm}^{-1}$ ).[\[16\]](#)
- **Analysis:** The resulting spectrum will show absorption bands corresponding to the vibrational modes of the Li-Br bond. The absence of broad absorption bands around 3400  $\text{cm}^{-1}$  and 1640  $\text{cm}^{-1}$  indicates the absence of significant water contamination.

## Safety and Handling

**Lithium bromide** is a hazardous substance that requires careful handling.

- **Hazards:** It is harmful if swallowed and causes skin and serious eye irritation.[\[4\]](#)[\[8\]](#)[\[17\]](#)[\[18\]](#) Ingestion can lead to gastrointestinal irritation and may have effects on the central nervous system.[\[8\]](#)

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and a lab coat when handling the compound.
- Handling: Use in a well-ventilated area to avoid inhalation of dust. Avoid contact with skin, eyes, and clothing. When dissolving in water, be aware that the process is exothermic and generates heat.[8]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Due to its hygroscopic nature, it must be protected from moisture.[5]

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## References

- 1. Lithium Bromide: Structure, Properties, & Interesting Facts [turito.com]
- 2. Lithium Bromide: Formula, Properties & Uses Explained [vedantu.com]
- 3. Lithium bromide: Structure, Preparation and Application\_Chemicalbook [chemicalbook.com]
- 4. americanelements.com [americanelements.com]
- 5. honrellibr.com [honrellibr.com]
- 6. webqc.org [webqc.org]
- 7. Lithium Bromide Formula - Structure, Properties, Uses, Sample Questions - GeeksforGeeks [geeksforgeeks.org]
- 8. Lithium Bromide Formula: Properties, Chemical Structure and Uses [extramarks.com]
- 9. byjus.com [byjus.com]
- 10. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 11. WebElements Periodic Table » Lithium » lithium bromide [webelements.com]
- 12. researchgate.net [researchgate.net]
- 13. webs.anokaramsey.edu [webs.anokaramsey.edu]



- 14. [sites.prairiesouth.ca](https://sites.prairiesouth.ca) [[sites.prairiesouth.ca](https://sites.prairiesouth.ca)]
- 15. [laguardia.edu](https://laguardia.edu) [[laguardia.edu](https://laguardia.edu)]
- 16. Study of the Structure and Infrared Spectra of LiF, LiCl and LiBr Using Density Functional Theory (DFT) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 17. LITHIUM BROMIDE | 7550-35-8 | MSDS and Specifications of LITHIUM BROMIDE [[molychem.net](https://molychem.net)]
- 18. Lithium Bromide | BrLi | CID 82050 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/Lithium-bromide)]
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